

Vimirogant solubility problems solutions

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

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Quantitative Solubility Data

The table below summarizes the available physicochemical and solubility data for **Vimirogant** hydrochloride from chemical suppliers [1] [2] [3].

Property	Specification / Value
CAS Number	1802678-42-7 [1] [2]
Molecular Formula	$C_{27}H_{35}F_3N_4O_3S \cdot xHCl$ [1] [3]
Purity	$\geq 98.39\%$ - $\geq 99.0\%$ [1] [2] [3]
Form	Light yellow to yellow solid powder [2]
Solubility in DMSO	100 - 125 mg/mL (requires ultrasonic treatment) [1] [2] [3]
Solubility in Ethanol	50 mg/mL (requires ultrasonic treatment) [1] [2] [3]

Formulation Strategies for Solubility Enhancement

Based on the supplier data, here are several pre-tested formulations for preparing stock and working solutions for *in vitro* and *in vivo* studies. These strategies use common solubilization techniques such as co-

solvents and solubilizing agents [1] [2].

Application	Formulation & Protocol	Outcome
Stock Solution	Dissolve in DMSO at 62.5 mg/mL [2].	Clear stock solution for further dilution [1] [2].
In Vivo (IVIS)	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1] [2]. Add co-solvents sequentially.	Clear solution, ≥ 6.25 mg/mL [1] [2].
In Vivo (Oral)	10% EtOH + 40% PEG300 + 5% Tween-80 + 45% Saline [1] [2] or 10% EtOH + 90% Corn Oil [1] [2].	Clear solution, ≥ 2.5 mg/mL [1] [2].

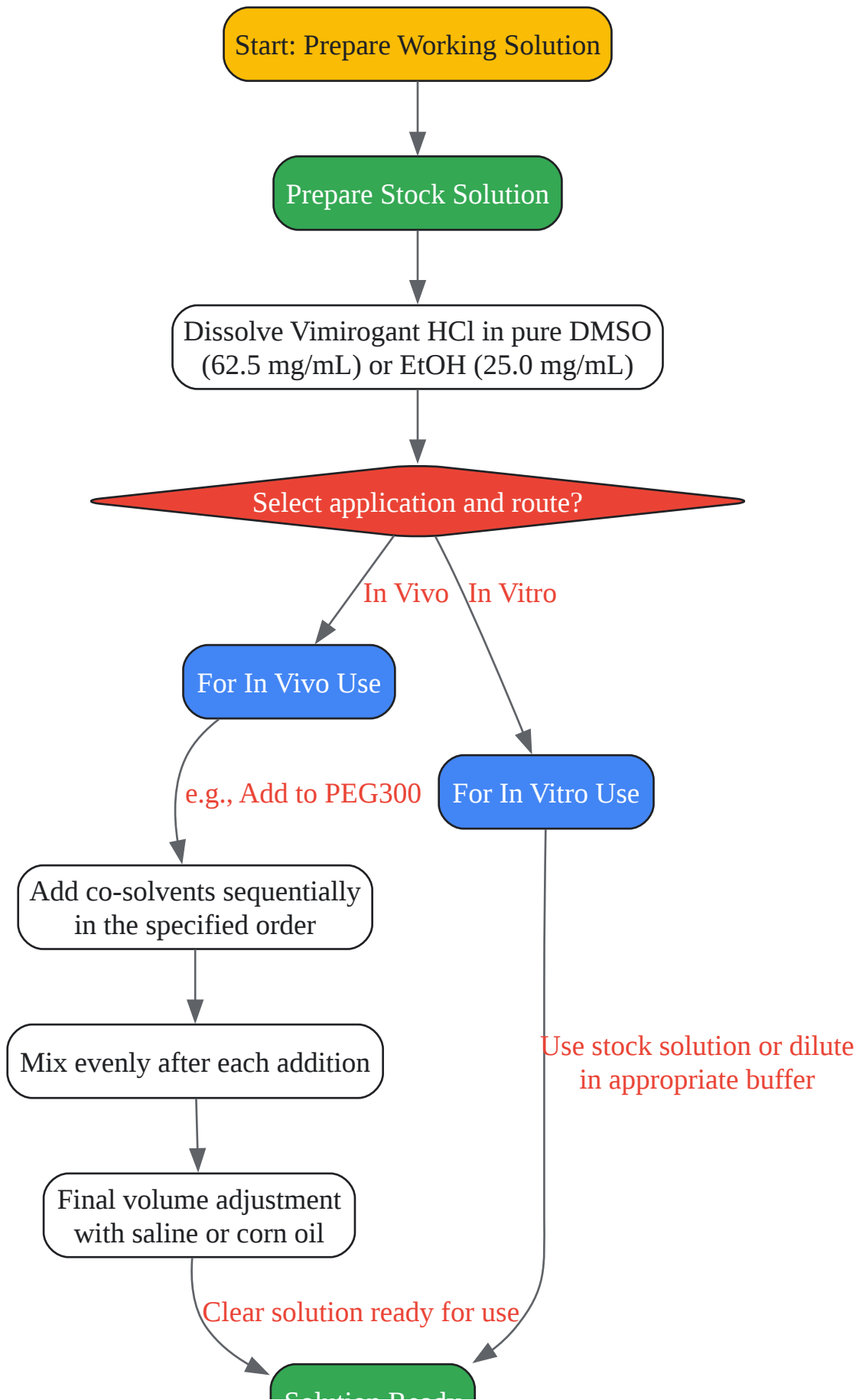
Troubleshooting Common Solubility Issues

Here are answers to frequently asked questions that may arise during your experiments.

- **Q: My compound precipitates upon dilution into an aqueous buffer. How can I prevent this?**
 - **A:** Precipitation upon dilution is a common "water shock" phenomenon. To mitigate this, ensure you are adding the stock solution slowly to the aqueous medium while vortexing or stirring vigorously. Using a formulation that contains solubilizing agents like **SBE- β -CD** or **Tween-80** can help maintain the compound in solution by inhibiting precipitation [1] [2].
- **Q: I need a formulation for oral gavage that does not use DMSO. What are my options?**
 - **A:** As shown in the formulation table, a mixture of **10% Ethanol, 40% PEG300, 5% Tween-80, and 45% Saline** is a viable, well-tolerated option that achieves a concentration suitable for *in vivo* dosing [1] [2]. Another simple alternative is a **10% Ethanol in Corn Oil** solution [1] [2].
- **Q: How can I improve the solubility of my compound for long-term stability studies?**
 - **A:** For long-term storage, **lyophilization** (freeze-drying) is the best option to ensure stability. For solution stability, the **SBE- β -CD-based formulation** is recommended over the corn oil formulation for studies exceeding half a month, as it generally offers better physical stability [1] [2].

Experimental Workflow for Formulation Preparation

The following diagram outlines the general decision-making process for preparing a stable working solution of **Vimirogant** hydrochloride for your experiments, based on the supplier-provided protocols.



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Broader Strategies for Insoluble Compounds

While specific data on advanced techniques for **Vimirogant** is not available in the search results, the general approaches below are widely used in pharmaceutical development for compounds with similar challenges [4] [5].

- **Amorphous Solid Dispersions (ASD):** This technique involves converting the crystalline drug into a higher-energy amorphous form and dispersing it in a polymer matrix (e.g., via spray drying or hot melt extrusion). This can significantly improve dissolution rates and apparent solubility [5].
- **Lipid-Based Formulations:** For highly lipophilic drugs, systems like self-emulsifying drug delivery systems (SEDDS) can be highly effective. These formulations use a mixture of oils, surfactants, and co-solvents to keep the drug in solution upon dispersion in the gastrointestinal fluids [5].
- **Nanocrystal Technology:** Reducing the particle size of the drug to the nanoscale (100-1000 nm) dramatically increases the surface area, leading to a higher dissolution rate. This is a robust method for BCS Class II compounds [4] [6].
- **Cyclodextrin Complexation:** Cyclodextrins like **SBE- β -CD** and **HP- β -CD** can form inclusion complexes with drug molecules, enhancing their aqueous solubility. As shown in the formulation data, SBE- β -CD is already a key component in one of the recommended formulations for **Vimirogant** [1] [2] [5].

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